

Essential Safety and Operational Guide for Handling 1,3,5-Cyclohexanetriol

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Compound of Interest

Compound Name: 1,3,5-Cyclohexanetriol

Cat. No.: B082517

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,3,5-Cyclohexanetriol** in a laboratory setting. The information is tailored for researchers, scientists, and drug development professionals to ensure safe and compliant handling of this compound.

Chemical Identifier:

Compound Name	Molecular Formula	Molecular Weight	CAS Number
1,3,5-Cyclohexanetriol	C ₆ H ₁₂ O ₃	132.16 g/mol	2041-15-8
cis,cis-1,3,5-Cyclohexanetriol dihydrate	C ₆ H ₁₂ O ₃ · 2H ₂ O	168.19 g/mol	60662-54-6

Hazard Assessment and Personal Protective Equipment (PPE)

There is conflicting information regarding the hazards of **1,3,5-Cyclohexanetriol**. While one safety data sheet (SDS) for cis,cis-**1,3,5-Cyclohexanetriol** dihydrate indicates it is not considered hazardous, other sources suggest it can be irritating to the eyes, respiratory system, and skin. Therefore, a cautious approach is recommended, and the following personal protective equipment should be utilized to minimize any potential risk.

Recommended Personal Protective Equipment (PPE) for Various Laboratory Tasks:

Task	Eye Protection	Hand Protection	Respiratory Protection	Protective Clothing
Weighing and Transferring Solid	Safety glasses with side shields or goggles.	Disposable nitrile gloves.	N95 respirator recommended to prevent inhalation of fine particles.	Standard laboratory coat.
Preparing Solutions	Chemical splash goggles.	Disposable nitrile gloves.	Recommended if significant aerosols may be generated.	Standard laboratory coat.
**Handling Solutions				

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